

Safeguarding Your Research: A Guide to Handling 3-Fluorophenylacetyl Chloride

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Compound of Interest

Compound Name: 3-Fluorophenylacetyl chloride

Cat. No.: B1338012

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For researchers, scientists, and drug development professionals, ensuring a safe laboratory environment is paramount. This guide provides essential, immediate safety and logistical information for handling **3-Fluorophenylacetyl chloride**, a corrosive and water-reactive compound. Following these procedural steps is critical for minimizing risk and ensuring operational integrity.

Key Properties and Hazards

3-Fluorophenylacetyl chloride is a chemical that demands careful handling due to its hazardous properties. It is crucial to be aware of its characteristics to manage it safely.

Property	Value
Molecular Formula	C ₈ H ₆ ClFO[1][2]
Molecular Weight	172.58 g/mol [1][3]
Boiling Point	217.2 ± 23.0 °C (Predicted)[1]
Density	1.278 ± 0.06 g/cm ³ (Predicted)[1][4]
Primary Hazards	Causes severe skin burns and eye damage.[5] [6][7] May cause respiratory irritation.[3][4] Reacts with water to form toxic and corrosive fumes like hydrogen chloride.[6][8]

Personal Protective Equipment (PPE)

The use of appropriate personal protective equipment is mandatory to prevent any direct contact with **3-Fluorophenylacetyl chloride**.^[8] All PPE should be inspected for integrity before each use.

Body Part	Required PPE	Specifications and Best Practices
Eyes/Face	Chemical safety goggles and face shield	Goggles must provide a complete seal around the eyes. A face shield should be worn over the goggles for maximum protection. ^[8]
Hands	Chemical-resistant gloves	Nitrile, neoprene, or butyl rubber gloves are recommended. ^[8] Dispose of contaminated gloves after use.
Body	Protective clothing / Chemical-resistant apron	Wear suitable protective clothing to prevent skin contact. ^{[4][9]}
Respiratory	NIOSH (US) or CEN (EU) approved respirator	Use a respirator with appropriate cartridges (e.g., type ABEK-P2) if working outside a fume hood or if ventilation is inadequate. ^[3] Ensure proper fit and maintenance of respiratory equipment. ^[10]

Operational Plans: Handling and Disposal

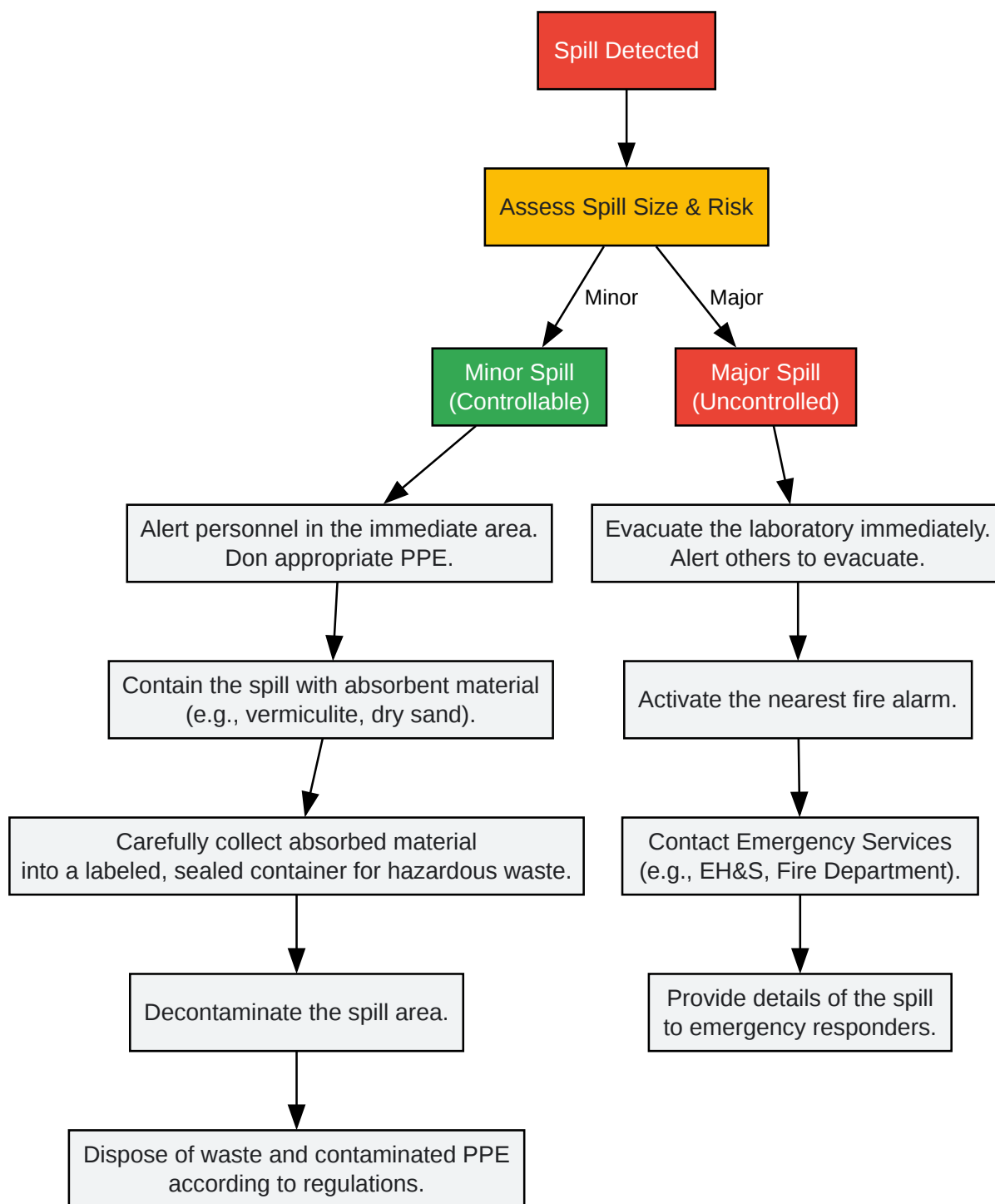
A systematic approach to handling and disposal is critical for safety. The following protocols provide step-by-step guidance.

Standard Handling Protocol

- Preparation: Before handling, ensure that an eyewash station and safety shower are readily accessible.^[10] Work should be conducted in a well-ventilated area, preferably inside a chemical fume hood.^{[4][10]}
- Personal Protective Equipment: Don all required PPE as specified in the table above.
- Dispensing: Open and handle the container with care.^[5] Use non-sparking tools to prevent ignition.^{[4][9]} Avoid creating aerosols or dust.^[9]
- Reaction Setup: If used in a reaction, add the chemical slowly to the reaction mixture. Keep the container tightly closed when not in use.^[9]
- Post-Handling: After handling, wash hands and any exposed skin thoroughly. Decontaminate all equipment used.
- Storage: Store in a dry, cool, and well-ventilated place, away from incompatible materials such as strong oxidizing agents, strong bases, and alcohols.^{[4][10]} The storage area should be designated for corrosive materials.^[10] Keep containers tightly closed to prevent contact with moisture.^[10]

Emergency Spill Response

In the event of a spill, immediate and correct action is necessary to contain the situation and prevent exposure. The following workflow outlines the appropriate response.



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Caption: Workflow for handling a chemical spill.

Waste Disposal Protocol

Proper disposal is a critical final step to ensure safety and environmental compliance.

- **Waste Segregation:** Do not mix **3-Fluorophenylacetyl chloride** waste with other waste streams, especially aqueous or combustible materials.
- **Containerization:** Collect all waste, including the chemical itself and any contaminated materials (e.g., gloves, absorbent pads), in a designated, properly labeled, and sealed container.[3] The container should be resistant to corrosion.
- **Professional Disposal:** Arrange for the disposal of the waste through a licensed professional waste disposal service.[3] This material must be treated as hazardous waste and should not be discarded down the drain or in regular trash.[3]
- **Incineration:** The recommended disposal method is often incineration in a chemical incinerator equipped with an afterburner and scrubber.[3]
- **Contaminated Packaging:** Dispose of the original container as unused product unless it has been properly decontaminated.[3]

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References

1. 3-FLUOROPHENYLACETYL CHLORIDE | 458-04-8 [chemicalbook.com]
2. 3-FLUOROPHENYLACETYL CHLORIDE CAS#: 458-04-8 [m.chemicalbook.com]
3. capotchem.cn [capotchem.cn]
4. echemi.com [echemi.com]
5. aksci.com [aksci.com]
6. Fluoroacetyl chloride | C₂H₂ClFO | CID 9663 - PubChem [pubchem.ncbi.nlm.nih.gov]
7. 4-Fluorophenylacetyl chloride | C₈H₆ClFO | CID 3744988 - PubChem [pubchem.ncbi.nlm.nih.gov]

- 8. benchchem.com [benchchem.com]
- 9. chemicalbook.com [chemicalbook.com]
- 10. fishersci.com [fishersci.com]
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